

An In-depth Technical Guide to the Environmental Fate of 4-Ethyltoluene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Ethyltoluene

Cat. No.: B166476

[Get Quote](#)

Introduction

4-Ethyltoluene (CAS No. 622-96-8), also known as p-ethyltoluene, is a colorless aromatic hydrocarbon with the chemical formula C_9H_{12} .^{[1][2]} It is an isomer of ethyltoluene and finds application as a solvent in paints, coatings, and adhesives, and as an intermediate in the synthesis of other chemicals, including specialty polystyrenes and pharmaceuticals.^{[1][2]} Given its use in various industrial processes, understanding the environmental fate and potential ecotoxicological effects of **4-ethyltoluene** is crucial for researchers, environmental scientists, and drug development professionals to conduct comprehensive risk assessments and develop sustainable practices. This guide provides a detailed overview of its physicochemical properties, environmental distribution, degradation pathways, and toxicological profile, supported by quantitative data and descriptions of relevant experimental protocols.

Physicochemical Properties

The environmental behavior of a chemical is fundamentally governed by its physicochemical properties. These parameters influence its distribution between air, water, and soil, as well as its potential for transport and bioaccumulation. The key properties of **4-ethyltoluene** are summarized below.

Table 1: Physicochemical Properties of **4-Ethyltoluene**

Property	Value	Reference
Molecular Formula	C₉H₁₂	[3]
Molecular Weight	120.19 g/mol	[4]
Appearance	Colorless to slightly yellow liquid	[1]
Melting Point	-62 °C	[3] [5]
Boiling Point	162 °C	[2] [5]
Density	0.861 g/mL at 25 °C	[2] [5]
Vapor Pressure	3.00 mmHg (at 25 °C)	[3] [6]
Water Solubility	94.9 mg/L (experimental)	[1] [5]
Flash Point	36 - 43 °C (closed cup)	[3] [7]

| Log P (Octanol-Water Partition Coeff.) | 3.63 [\[8\]](#)[\[9\]](#) |

Environmental Fate and Transport

The journey of **4-ethyltoluene** through the environment is dictated by processes such as volatilization, adsorption, and degradation. Its properties suggest it will partition between atmospheric, terrestrial, and, to a lesser extent, aquatic compartments.

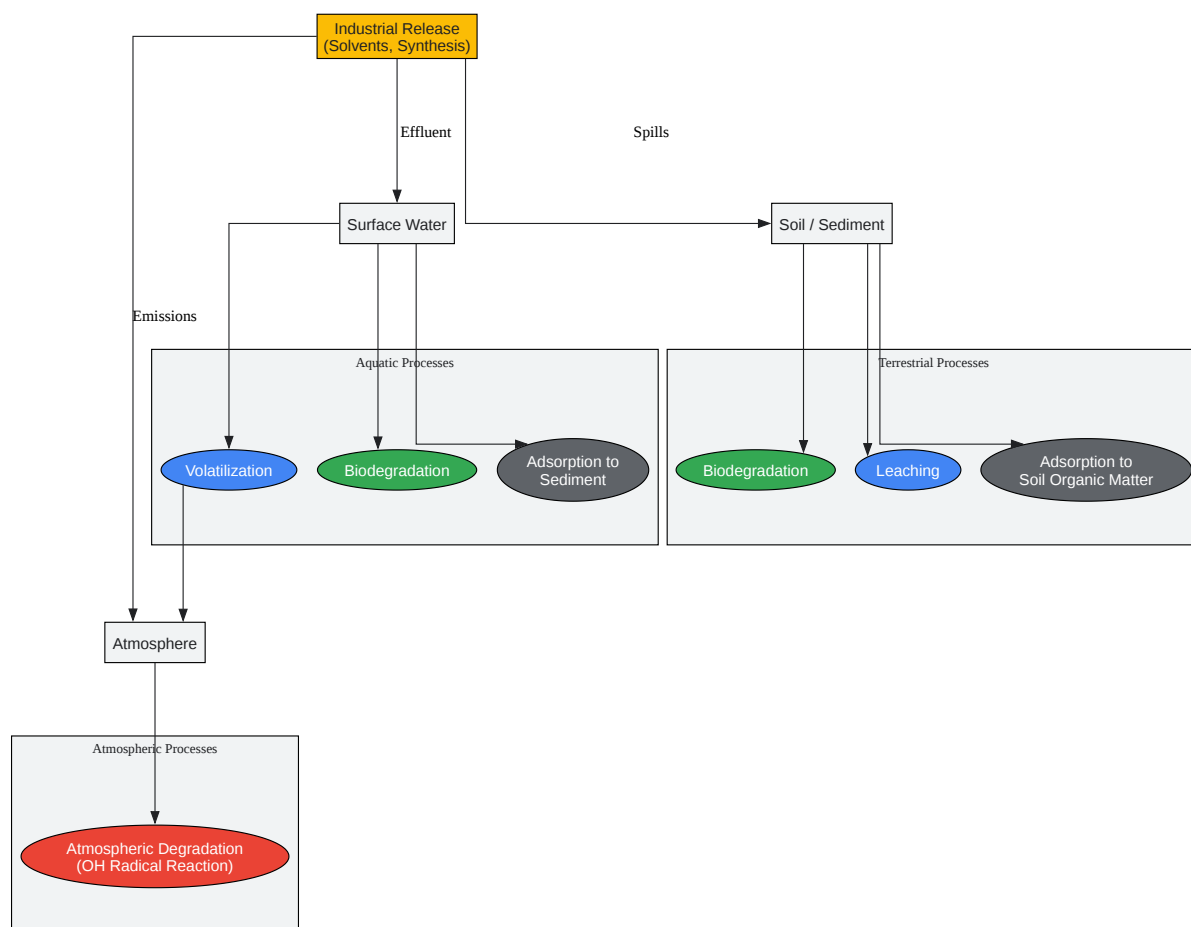


Figure 1: Environmental Fate and Transport Pathways of 4-Ethyltoluene

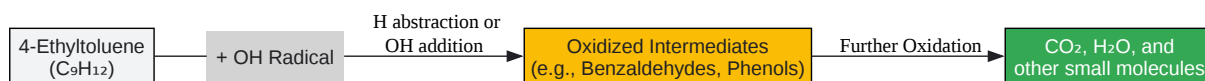


Figure 2: Primary Atmospheric Degradation Pathway

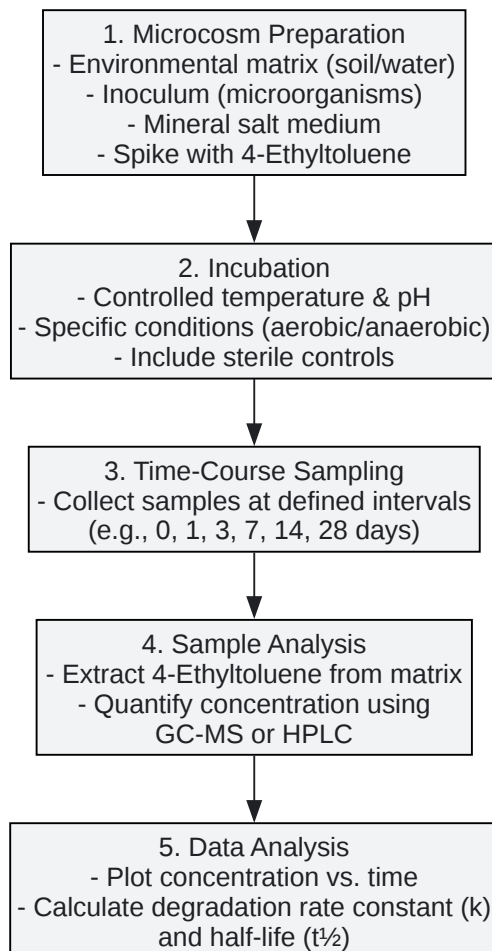


Figure 3: General Experimental Workflow for Biodegradation Assessment

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [guidechem.com]
- 2. 4-Ethyltoluene - Wikipedia [en.wikipedia.org]

- 3. Page loading... [wap.guidechem.com]
- 4. 1-Ethyl-4-Methylbenzene | C₉H₁₂ | CID 12160 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 4-ETHYLTOLUENE | 622-96-8 [chemicalbook.com]
- 6. 4-Ethyltoluene - Hazardous Agents | Haz-Map [haz-map.com]
- 7. 4-Ethyltoluene = 95.0 GC 622-96-8 [sigmaaldrich.com]
- 8. srd.nist.gov [srd.nist.gov]
- 9. 4-Ethyltoluene | SIELC Technologies [sielc.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Environmental Fate of 4-Ethyltoluene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166476#environmental-fate-of-4-ethyltoluene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com